

Molecular Composition and Isotopic Labeling

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Compound of Interest

Compound Name: *L-Leucine-13C6,15N*

Cat. No.: *B3324991*

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Standard L-Leucine has a molecular formula of $C_6H_{13}NO_2$.^{[1][2][3]} The isotopically labeled variant, L-Leucine- $^{13}C_6,^{15}N$, is specifically synthesized to contain heavy isotopes of carbon and nitrogen. In this molecule:

- All six carbon atoms are the Carbon-13 (^{13}C) isotope.
- The single nitrogen atom is the Nitrogen-15 (^{15}N) isotope.
- Hydrogen and oxygen atoms are presumed to be of their natural isotopic abundance.

Therefore, the molecular formula for this labeled compound is $(^{13}C)_6H_{13}(^{15}N)O_2$.

Calculation of Molecular Weight

The molecular weight is calculated by summing the atomic masses of all constituent atoms in the molecule. The calculation requires the precise atomic mass of each specific isotope.

Table 1: Atomic Masses of Constituent Isotopes

Element	Isotope	Atomic Mass (amu)
Carbon	^{13}C	13.003355[4][5]
Hydrogen	^1H	1.008
Nitrogen	^{15}N	15.000109
Oxygen	^{16}O	15.999

Table 2: Molecular Weight Calculation for L-Leucine- $^{13}\text{C}_6,^{15}\text{N}$

Element	Isotope	Number of Atoms	Atomic Mass (amu)	Total Mass (amu)
Carbon	^{13}C	6	13.003355	78.02013
Hydrogen	^1H	13	1.008	13.104
Nitrogen	^{15}N	1	15.000109	15.000109
Oxygen	^{16}O	2	15.999	31.998
Total	22	138.122239		

The calculated molecular weight of L-Leucine- $^{13}\text{C}_6,^{15}\text{N}$ is 138.12 g/mol .

Experimental Protocols

The determination of the molecular weight of isotopically labeled compounds is typically confirmed using high-resolution mass spectrometry (HRMS).

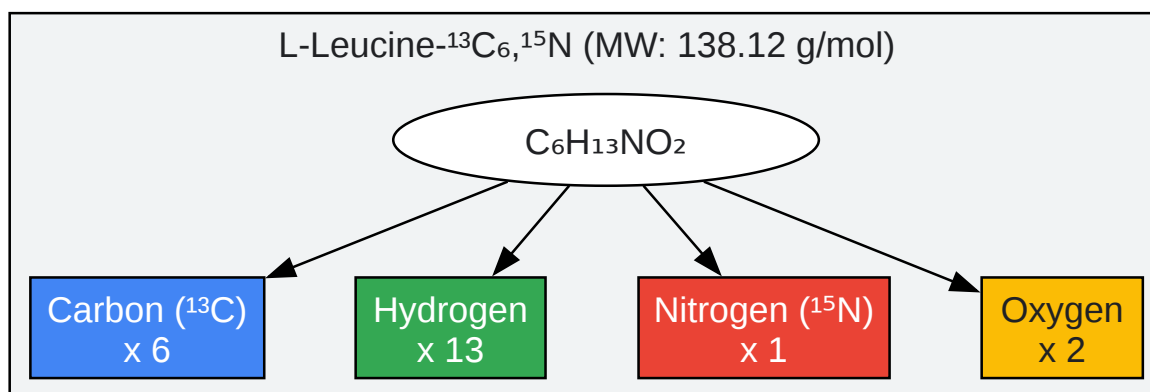
Protocol: Mass Spectrometry Analysis

- **Sample Preparation:** A dilute solution of L-Leucine- $^{13}\text{C}_6,^{15}\text{N}$ is prepared in a suitable solvent, such as a mixture of water and acetonitrile with a small amount of formic acid to promote ionization.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, is used.

- Ionization: Electrospray ionization (ESI) in positive ion mode is commonly employed to generate the protonated molecular ion, $[M+H]^+$.
- Mass Analysis: The instrument is calibrated using a known standard. The sample is then introduced, and the mass-to-charge ratio (m/z) of the ions is measured with high precision.
- Data Interpretation: The expected m/z for the $[M+H]^+$ ion of L-Leucine- $^{13}\text{C}_6,^{15}\text{N}$ would be approximately 139.1295 (138.1222 + 1.0073 for the added proton). The observed mass is compared to the theoretical mass to confirm the identity and isotopic purity of the compound.

Visualization of Elemental Composition

The following diagram illustrates the elemental makeup of the L-Leucine- $^{13}\text{C}_6,^{15}\text{N}$ molecule.



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Caption: Elemental composition of L-Leucine- $^{13}\text{C}_6,^{15}\text{N}$.

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References

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